

Personal protective equipment for handling 2-Bromo-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-5-nitrobenzonitrile

Cat. No.: B189586

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Essential Safety and Handling Guide for 2-Bromo-5-nitrobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Bromo-5-nitrobenzonitrile**. Adherence to these guidelines is critical to ensure personal safety and regulatory compliance in the laboratory.

Hazard Identification and Summary

2-Bromo-5-nitrobenzonitrile is a hazardous chemical that requires careful handling. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Hazard Summary Table

Hazard Classification	Description	Precautionary Statement Codes
Acute Toxicity, Oral (Category 4)	Harmful if swallowed.	H302
Skin Irritation (Category 2)	Causes skin irritation.	H315
Serious Eye Irritation (Category 2)	Causes serious eye irritation.	H319
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	May cause respiratory irritation.	H335

Data sourced from multiple safety data sheets.

Personal Protective Equipment (PPE)

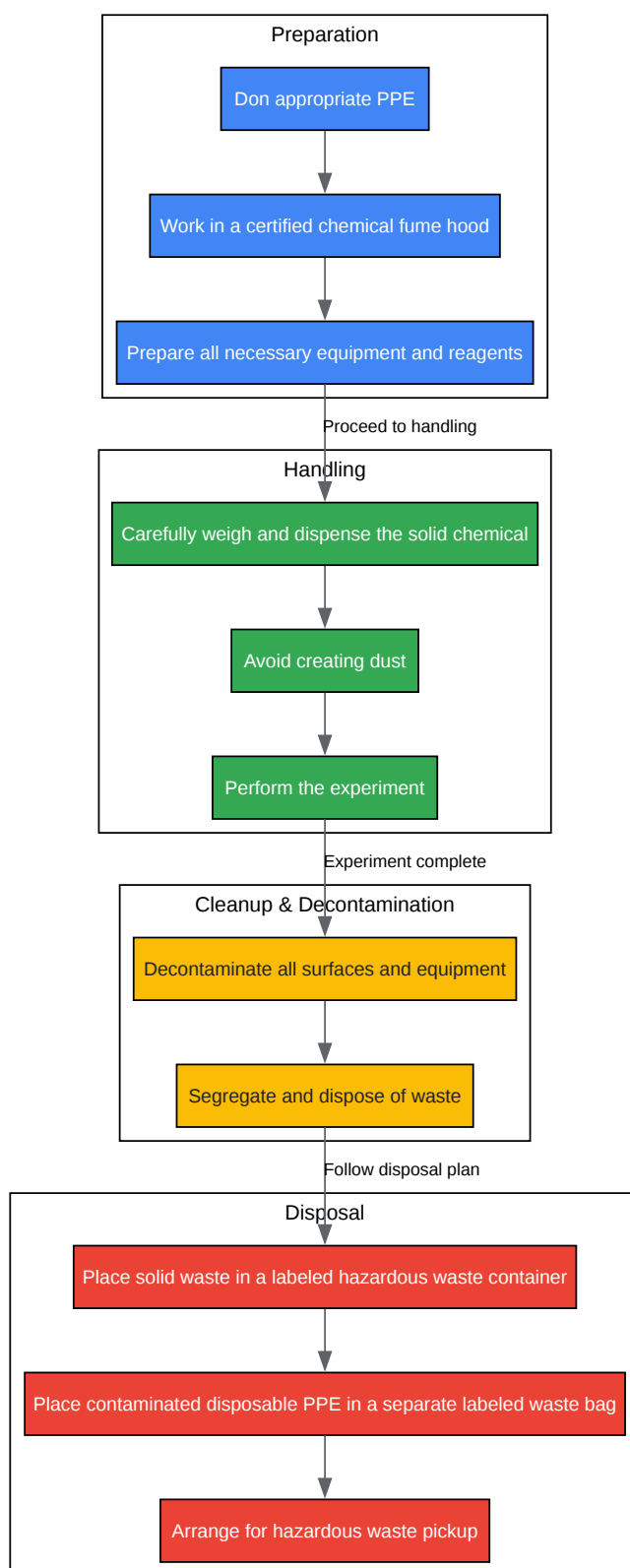
A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Bromo-5-nitrobenzonitrile**.

Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Recommended Specifications
Hands	Chemical Resistant Gloves	Primary: Viton® or Butyl rubber for extended contact. Secondary: Heavy-duty (≥8 mil) nitrile gloves for splash protection only. Always double glove.
Eyes/Face	Safety Goggles & Face Shield	ANSI Z87.1 certified chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashing.
Body	Laboratory Coat	Flame-resistant lab coat, fully buttoned.
Respiratory	Respirator	An N95 dust mask is recommended for handling the powder. ^[1] If aerosols may be generated or if working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.

Operational Workflow and Safety Procedures

The following workflow outlines the essential steps for safely handling **2-Bromo-5-nitrobenzonitrile** from preparation to disposal.



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Caption: A workflow for the safe handling of **2-Bromo-5-nitrobenzonitrile**.

Experimental Protocols:

- **Engineering Controls:** All work with **2-Bromo-5-nitrobenzonitrile** must be conducted in a properly functioning chemical fume hood.
- **Personal Hygiene:** Wash hands thoroughly with soap and water after handling the chemical, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the laboratory.
- **Spill Response:** In case of a spill, evacuate the area and prevent the spread of the dust. Wear appropriate PPE, including respiratory protection, and clean the spill using a HEPA-filtered vacuum. Do not dry sweep. The contaminated area should be thoroughly cleaned with a detergent solution followed by water.[\[2\]](#)

Disposal Plan

Proper disposal of **2-Bromo-5-nitrobenzonitrile** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Procedures

Waste Type	Container	Labeling	Disposal Method
Solid 2-Bromo-5-nitrobenzonitrile	HDPE or glass container with a secure lid.	"Hazardous Waste," "Halogenated Organic Solid," "2-Bromo-5-nitrobenzonitrile"	Dispose of as hazardous waste through your institution's environmental health and safety office. Do not dispose of in regular trash or down the drain.
Contaminated Labware (e.g., weigh boats, pipette tips)	Lined, puncture-resistant container.	"Hazardous Waste," "Contaminated Debris"	Segregate as halogenated waste. Arrange for pickup by your institution's hazardous waste management.
Contaminated PPE (gloves, lab coat)	Heavy-duty plastic bag.	"Hazardous Waste," "Contaminated PPE"	Place in a designated container for contaminated solid waste.

EPA Hazardous Waste Classification

As a halogenated aromatic nitrile, **2-Bromo-5-nitrobenzonitrile** waste should be classified as a hazardous waste. While not specifically listed by name, it would likely fall under the F002 category for spent halogenated solvents if it were part of a solvent mixture.[3][4] It is the generator's responsibility to make a final waste determination based on the specific processes and any potential contaminants.[2] Consult your institution's environmental health and safety department for specific guidance on waste codes and disposal procedures.

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